An In-Depth Technical Guide to the Molecular Structure of 4-Octylmorpholine

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Compound of Interest

Compound Name:	*4-Octylmorpholine*
CAS No.:	*13063-60-0*
Cat. No.:	*B080092*

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This guide provides a comprehensive technical overview of the molecular structure of **4-Octylmorpholine**, tailored for researchers, scientists, and professionals in drug development. The content herein is structured to offer not just a recitation of facts, but a causal understanding of its chemical synthesis and structural elucidation, grounded in established scientific principles and methodologies.

Introduction

4-Octylmorpholine is a tertiary amine belonging to the class of N-substituted morpholines. The morpholine ring is a common scaffold in medicinal chemistry, known for its favorable physicochemical properties and biological activities. The addition of an octyl group to the nitrogen atom imparts significant lipophilicity to the molecule, influencing its solubility, membrane permeability, and potential interactions with biological targets. A thorough understanding of its molecular structure is paramount for its application in drug design and materials science.

Physicochemical Properties

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A summary of the key physicochemical properties of **4-Octylmorpholine** is presented in the table below.

Property	Value	Source
CAS Number	13063-60-0	Generic Chemical Databases
Molecular Formula	$C_{12}H_{25}NO$	Generic Chemical Databases
Molecular Weight	199.34 g/mol	Generic Chemical Databases
Boiling Point	265.7 °C at 760 mmHg	Generic Chemical Databases
Density	0.885 g/cm³	Generic Chemical Databases
Appearance	Expected to be a liquid at room temperature	Inferred from properties

Synthesis and Purification of 4-Octylmorpholine

The most common and straightforward method for the synthesis of **4-Octylmorpholine** is the N-alkylation of morpholine with an octyl halide, typically 1-bromooctane. This reaction proceeds via a standard bimolecular nucleophilic substitution (SN2) mechanism.

Experimental Protocol: Synthesis of 4-Octylmorpholine

Materials:

- Morpholine
- 1-Bromooctane
- Potassium carbonate (K_2CO_3)
- Acetonitrile (CH_3CN)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Dichloromethane (CH_2Cl_2)

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- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)

Procedure:

- To a solution of morpholine (1.0 equivalent) in acetonitrile, add potassium carbonate (2.0 equivalents).
- Stir the suspension at room temperature and add 1-bromooctane (1.1 equivalents) dropwise.
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in dichloromethane and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-Octylmorpholine**.

Causality Behind Experimental Choices:

- Solvent: Acetonitrile is a polar aprotic solvent that is well-suited for SN2 reactions as it can dissolve the reactants but does not solvate the nucleophile as strongly as protic solvents, thus not impeding its reactivity.
- Base: Potassium carbonate is used as a base to neutralize the hydrobromic acid (HBr) formed during the reaction, driving the equilibrium towards the product.
- Excess Reagent: A slight excess of 1-bromooctane is used to ensure complete consumption of the morpholine.

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- Workup: The aqueous workup with sodium bicarbonate removes any remaining acidic byproducts, and the brine wash helps to remove water from the organic layer.

Purification

The crude **4-Octylmorpholine** can be purified by vacuum distillation or column chromatography on silica gel.

Column Chromatography Protocol:

- Stationary Phase: Silica gel (230-400 mesh)
- Mobile Phase: A gradient of ethyl acetate in hexanes (e.g., starting from 0% ethyl acetate and gradually increasing to 20%).
- The fractions containing the pure product are identified by TLC, combined, and the solvent is removed under reduced pressure.

Caption: Workflow for the synthesis and purification of **4-Octylmorpholine**.

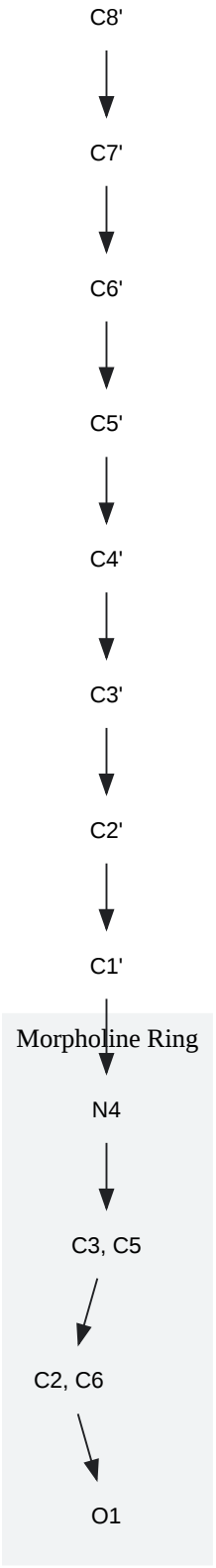
Structural Elucidation

The molecular structure of **4-Octylmorpholine** is unequivocally confirmed through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FT-IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed molecular structure of organic compounds. For **4-Octylmorpholine**, both ^{1}H and ^{13}C NMR are employed.

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Caption: Numbering scheme for **4-Octylmorpholine** for NMR assignments.

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^{1}H NMR Spectroscopy:

The proton NMR spectrum of **4-Octylmorpholine** is expected to show distinct signals corresponding to the protons of the morpholine ring and the octyl chain.

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment
~ 3.70	t	4H	H-2, H-6 (O-CH_2)
~ 2.45	t	4H	H-3, H-5 (N-CH_2)
~ 2.40	t	2H	H-1' (N-CH_2-C_7H_{15})
~ 1.50	m	2H	H-2'
~ 1.30	m	10H	H-3' to H-7'
~ 0.90	t	3H	H-8' (CH_3)

- Rationale for Assignments: The protons on the carbons adjacent to the electronegative oxygen atom (H-2, H-6) are the most deshielded and appear at the lowest field.[1] The protons on the carbons adjacent to the nitrogen (H-3, H-5 and H-1') appear at a slightly higher field. The remaining methylene protons of the octyl chain appear as a broad multiplet in the aliphatic region, and the terminal methyl group appears as a characteristic triplet.[2]

^{13}C NMR Spectroscopy:

The proton-decoupled ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

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Chemical Shift (δ) ppm (Predicted)	Assignment
~ 67.0	C-2, C-6 (O-CH_2)
~ 54.0	C-3, C-5 (N-CH_2)
~ 59.0	C-1' (N-CH_2-C_7H_{15})
~ 32.0	C-2'
~ 29.5	C-3' to C-5'
~ 27.0	C-6'
~ 22.5	C-7'
~ 14.0	C-8' (CH_3)

- Rationale for Assignments: Similar to the ^1H NMR spectrum, the carbons attached to the heteroatoms are the most deshielded. The carbons of the morpholine ring appear in the 50-70 ppm region, while the carbons of the octyl chain appear in the aliphatic region (10-40 ppm).[3][4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For **4-Octylmorpholine**, electron ionization (EI) would likely be used.

- Molecular Ion (M^+): The mass spectrum is expected to show a molecular ion peak at m/z = 199, corresponding to the molecular weight of **4-Octylmorpholine**.

- Fragmentation Pattern: Common fragmentation pathways for N-alkylated morpholines involve cleavage of the C-C bonds of the alkyl chain and fragmentation of the morpholine ring. A prominent fragment would be expected at m/z = 100, corresponding to the loss of a heptyl radical ($[M - C_7H_{15}]^+$).

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule.

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Wavenumber (cm^{-1}) (Predicted)	Vibration Type	Functional Group
2950-2850	C-H stretching	Aliphatic (CH_2, CH_3)
1465	C-H bending	CH_2
1380	C-H bending	CH_3
1115	C-O-C stretching	Ether
1070	C-N stretching	Tertiary amine

- Rationale for Assignments: The spectrum will be dominated by the strong C-H stretching vibrations of the numerous methylene and methyl groups in the octyl chain.[5] The characteristic C-O-C stretch of the morpholine ring is a key diagnostic peak.[6]

Conclusion

The molecular structure of **4-Octylmorpholine** can be reliably established through a combination of systematic synthesis and comprehensive spectroscopic analysis. The N-alkylation of morpholine with 1-bromooctane provides an efficient route to the target compound. Subsequent purification and analysis by ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and FT-IR spectroscopy allow for the unambiguous confirmation of its chemical structure. This detailed structural understanding is a critical prerequisite for its further investigation and application in various scientific and industrial fields.

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